

Application Notes and Protocols for VU590 Dihydrochloride in Cell Culture

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Compound of Interest

Compound Name: VU590 dihydrochloride

Cat. No.: B591140

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Introduction

VU590 is a small-molecule inhibitor of the inward rectifier potassium (Kir) channels, demonstrating potency and moderate selectivity for Kir1.1 (also known as ROMK) and Kir7.1. [1][2] It acts as a voltage- and K⁺-dependent intracellular pore blocker of these channels, making it a valuable tool for studying their physiological roles in various cell types. [3][4] VU590 has been utilized in research to investigate the function of Kir7.1 in processes such as myometrial contractility and melanocortin signaling. [3][4] These application notes provide a detailed protocol for the dissolution and use of **VU590 dihydrochloride** in cell culture experiments.

Quantitative Data Summary

For ease of reference, the key quantitative data for **VU590 dihydrochloride** are summarized in the table below.

Parameter	Value	Source
Target(s)	Kir1.1 (ROMK), Kir7.1	[1] [2]
IC ₅₀ for Kir1.1 (ROMK)	0.2 µM (290 nM)	[1] [2] [3]
IC ₅₀ for Kir7.1	~8 µM	[1] [2] [3]
Solubility in DMSO	50 mg/mL (102.35 mM)	[1]
Recommended Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[1]
Chemical Name	7,13-Bis[(4-nitrophenyl)methyl]-1,4,10-trioxa-7,13-diazacyclopentadecane dihydrochloride	

Experimental Protocols

Protocol for Preparation of VU590 Dihydrochloride Stock Solution

This protocol details the steps for preparing a high-concentration stock solution of **VU590 dihydrochloride**, which can then be diluted to the desired working concentration for cell culture experiments.

Materials:

- **VU590 dihydrochloride** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block

- Ultrasonic bath

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Weighing: Carefully weigh the desired amount of **VU590 dihydrochloride** powder.
- Solvent Addition: Add the appropriate volume of high-quality, anhydrous DMSO to achieve a concentration of 50 mg/mL.[\[1\]](#)
 - Note: Due to the hygroscopic nature of DMSO, it is crucial to use a fresh, unopened bottle or properly stored anhydrous DMSO to ensure maximum solubility.[\[1\]](#)
- Dissolution: To facilitate dissolution:
 - Vortex the solution vigorously.
 - If necessary, gently warm the solution to 60°C.[\[1\]](#)
 - Utilize an ultrasonic bath to aid in solubilization.[\[1\]](#)
- Sterilization (Optional): If required, filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)
 - Protect the stock solution from light.[\[1\]](#)

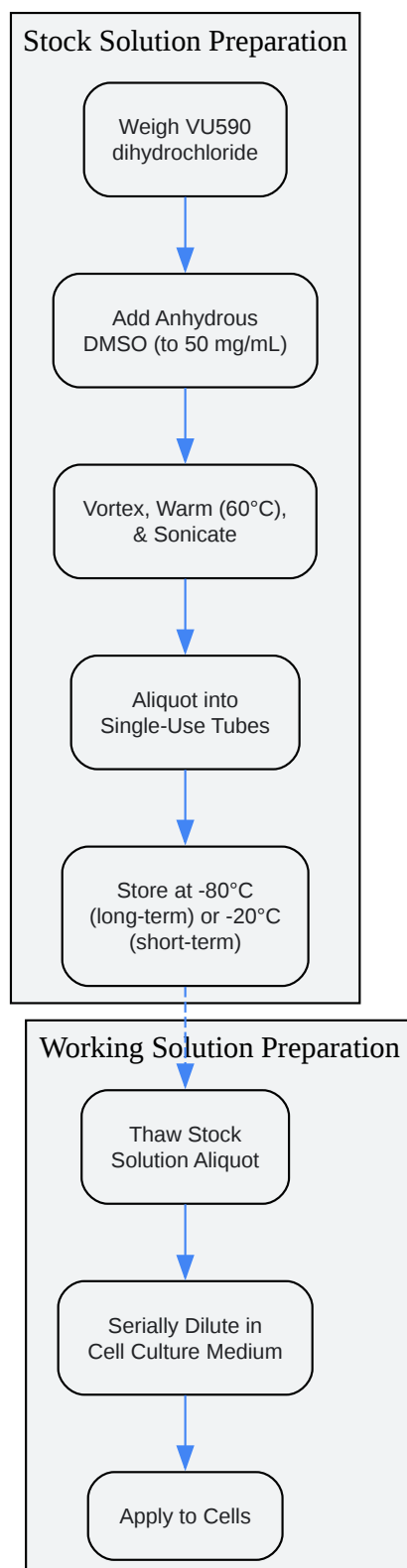
Protocol for Preparing Working Solutions for Cell Culture

Procedure:

- Thawing: Thaw a single aliquot of the **VU590 dihydrochloride** stock solution at room temperature.
- Dilution: Serially dilute the stock solution in sterile cell culture medium to the desired final working concentration immediately before use.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Perform vehicle control experiments with the same final concentration of DMSO.

Visualizations

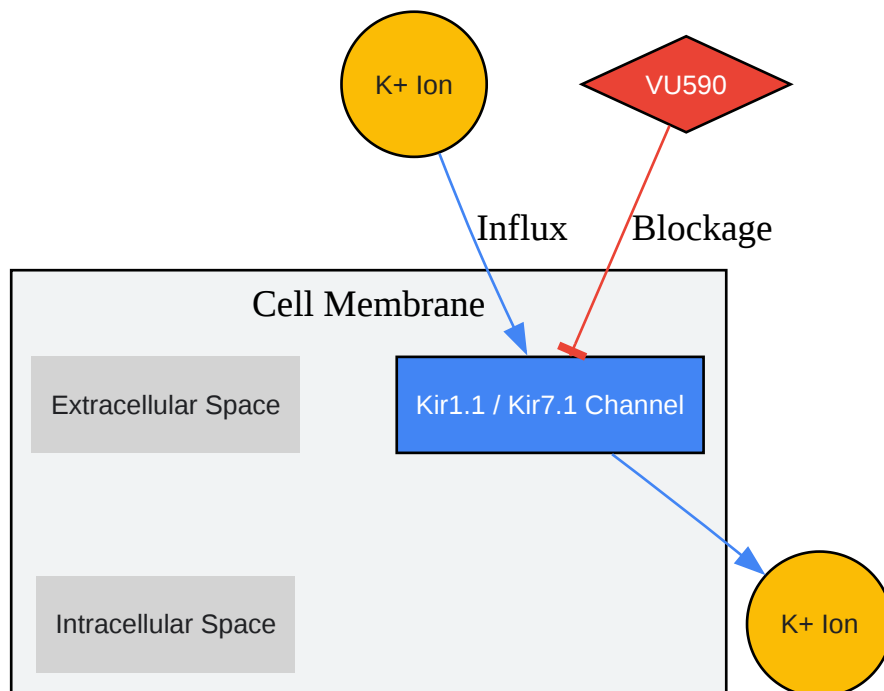
Experimental Workflow for VU590 Dihydrochloride Preparation



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Caption: Workflow for preparing **VU590 dihydrochloride** solutions.

Signaling Pathway: Inhibition of Kir Channels by VU590



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Caption: VU590 blocks the influx of K⁺ ions through Kir channels.

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